

Technical Data Sheet: Hydroxychloroquine Impurity F

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Compound of Interest

Compound Name: *Hydroxychloroquine Impurity F*

Cat. No.: *B105096*

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Introduction

This document provides a concise technical overview of **Hydroxychloroquine Impurity F**, a known process-related impurity of the active pharmaceutical ingredient (API)

Hydroxychloroquine. Accurate identification and characterization of such impurities are critical for regulatory compliance, ensuring drug safety, and maintaining the quality of pharmaceutical formulations. This guide focuses on the fundamental physicochemical properties of **Hydroxychloroquine Impurity F**, with a primary emphasis on its molecular weight.

Physicochemical Properties

The core identification parameters for **Hydroxychloroquine Impurity F** have been aggregated from various chemical and pharmaceutical standard suppliers. The data is presented below for clarity and ease of reference.

Data Presentation

Parameter	Value	Citations
IUPAC Name	7-Chloro-4-[(2RS)-2-methylpyrrolidin-1-yl]quinoline	[1][2]
Synonym	7-chloro-4-(2-methyl-1-pyrrolidiny)-Quinoline	[3]
CAS Number	6281-58-9	[1][2][3][4][5][6][7][8]
Molecular Formula	C ₁₄ H ₁₅ ClN ₂	[1][2][3][4][5][6][7][8]
Molecular Weight	246.74 g/mol	[2][3][4]
Alternate MW Value	246.7 g/mol	[1][6][7]

Experimental Protocols

Determination of Molecular Weight

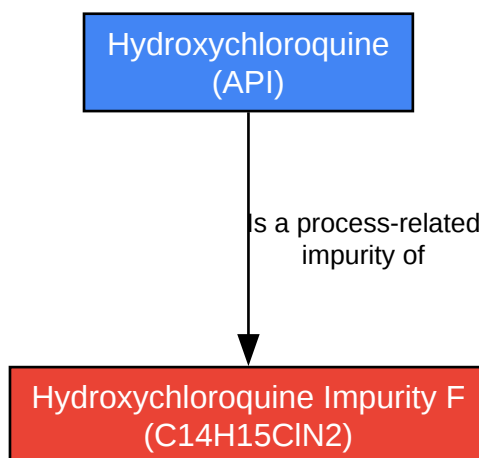
The molecular weight of a chemical entity like **Hydroxychloroquine Impurity F** is determined empirically through techniques such as mass spectrometry. A high-resolution mass spectrometer (HRMS), like a Time-of-Flight (TOF) or Orbitrap analyzer, is typically employed.

General Workflow:

- **Sample Preparation:** A sample of the impurity is dissolved in a suitable solvent (e.g., Methanol[4]).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, commonly using Electrospray Ionization (ESI).
- **Mass Analysis:** The instrument measures the mass-to-charge ratio (m/z) of the resulting ions with high precision.
- **Data Interpretation:** The molecular formula is confirmed by comparing the accurate mass measurement to the theoretical mass calculated from its elemental composition (C₁₄H₁₅ClN₂). The molecular weight is derived directly from this data.

Logical Relationship Diagram

The following diagram illustrates the relationship between the parent drug, Hydroxychloroquine, and the specified impurity.



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Caption: Relationship between Hydroxychloroquine API and Impurity F.

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